

Dimethrin: A Technical Guide to its Synthesis and Chemical Properties

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Compound of Interest

Compound Name: *Dimethrin*

Cat. No.: *B1670666*

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Abstract

Dimethrin is a synthetic pyrethroid ester insecticide. This technical guide provides a comprehensive overview of the synthesis and chemical properties of **Dimethrin**. While detailed experimental protocols and specific signaling pathways for **Dimethrin** are not extensively documented in publicly available literature, this document consolidates the existing knowledge. Much of the broader research on pyrethroid insecticides focuses on more common compounds such as Deltamethrin; therefore, care has been taken to present information specific to **Dimethrin** wherever possible. This guide includes a summary of its chemical and physical properties, a description of its synthesis, and generalized experimental workflows for its analysis.

Chemical and Physical Properties

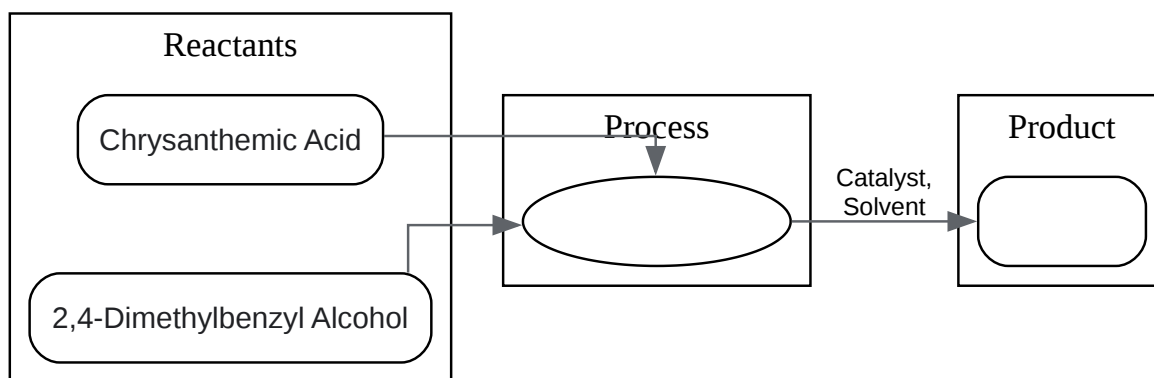
Dimethrin is the ester of chrysanthemic acid and 2,4-dimethylbenzyl alcohol. It is characterized as an amber liquid.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
IUPAC Name	(2,4-dimethylphenyl)methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate	PubChem
Molecular Formula	C ₁₉ H ₂₆ O ₂	PubChem[1]
Molecular Weight	286.4 g/mol	PubChem[1]
Physical Description	Amber liquid	PubChem[1]
CAS Number	70-38-2	PubChem[1]

Table 1: Chemical and Physical Properties of **Dimethrin**

Synthesis of Dimethrin

The synthesis of **Dimethrin** is achieved through the esterification of 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylic acid (chrysanthemic acid) with 2,4-dimethylbenzyl alcohol. This reaction typically requires a catalyst and a suitable solvent system. While a detailed, step-by-step protocol for the synthesis of **Dimethrin** is not readily available in the literature, the general synthetic approach is illustrated in the diagram below.

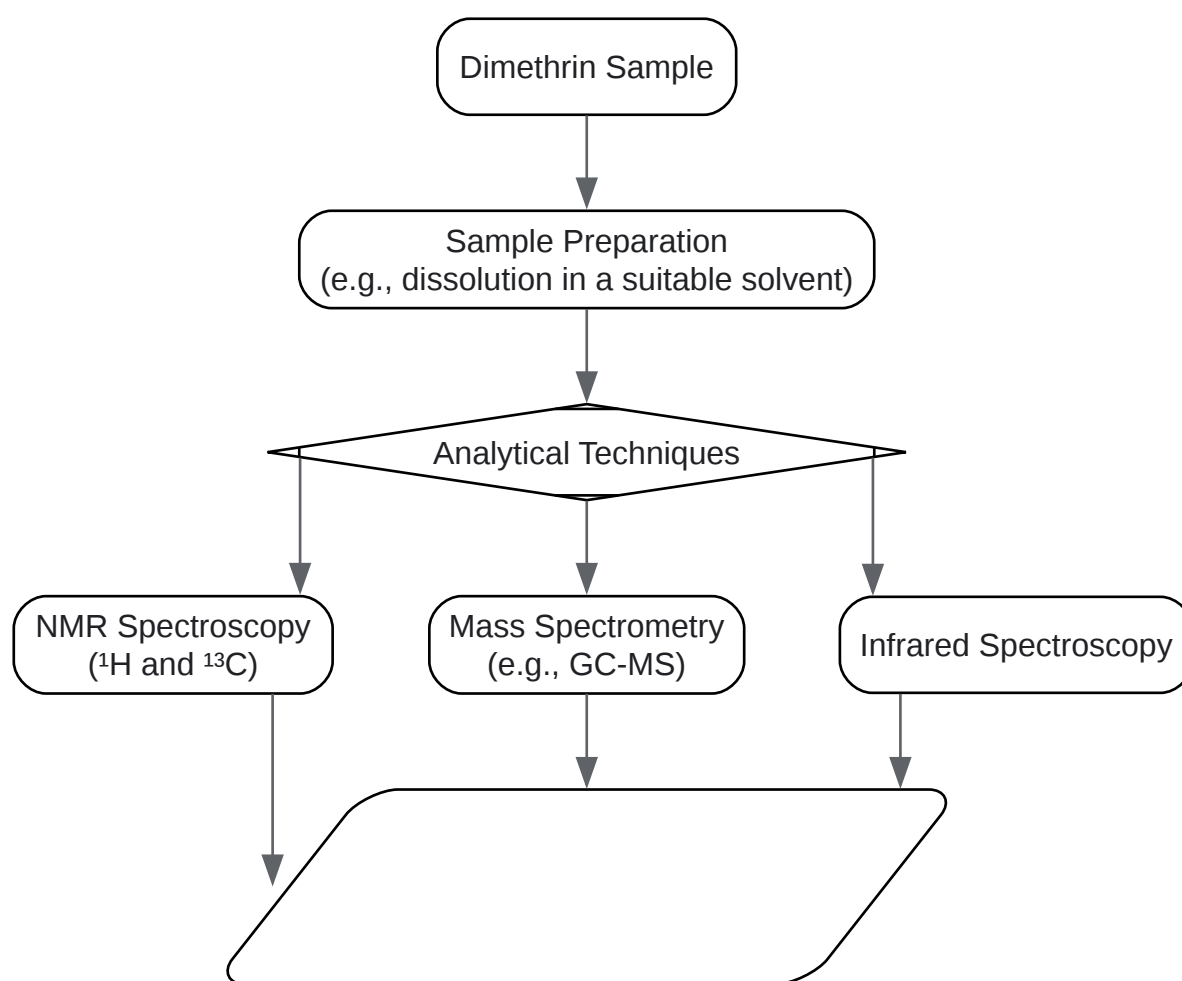


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A generalized schematic for the synthesis of **Dimethrin**.

Chemical Analysis

The characterization of **Dimethrin** and the determination of its purity typically involve standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While specific experimental parameters for **Dimethrin** analysis are not widely published, a general workflow for its chemical analysis is presented below.



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A generalized workflow for the chemical analysis of **Dimethrin**.

Spectroscopic Data

Publicly available databases provide some spectroscopic information for **Dimethrin**. A summary of this data is presented in Table 2.

Technique	Data Highlights	Source
^{13}C NMR	Spectral data available from John Wiley & Sons, Inc.	PubChem
GC-MS	Mass spectrum available from NIST Mass Spectrometry Data Center.	PubChem
FTIR	Infrared spectrum available.	PubChem

Table 2: Summary of Available Spectroscopic Data for **Dimethrin**

Biological Activity and Mechanism of Action

As a pyrethroid insecticide, **Dimethrin** is expected to act as a neurotoxin in insects. The general mechanism of action for pyrethroids involves the disruption of the normal functioning of the voltage-gated sodium channels in the nervous system, leading to paralysis and death of the insect.

It is important to note that detailed studies on the specific signaling pathways affected by **Dimethrin** are not available in the public domain. The vast majority of research on the neurotoxic effects and signaling pathways of pyrethroids has been conducted on other members of this class, such as Deltamethrin. Therefore, a specific signaling pathway diagram for **Dimethrin** cannot be provided at this time.

Conclusion

Dimethrin is a synthetic pyrethroid insecticide synthesized by the esterification of chrysanthemic acid and 2,4-dimethylbenzyl alcohol. While its basic chemical and physical properties are known, there is a notable lack of detailed experimental protocols for its synthesis and analysis in publicly accessible scientific literature. Furthermore, specific information regarding its biological signaling pathways is scarce, with the majority of research in this area focusing on other, more common pyrethroids. This guide provides a consolidation of the currently available technical information on **Dimethrin** and highlights the areas where further research and documentation are needed.

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References

- 1. mdpi.com [mdpi.com]
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